

Solubility of Cesium chromate in water at different temperatures

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Compound of Interest

Compound Name: Cesium chromate

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Technical Guide: Aqueous Solubility of Cesium Chromate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth look at the aqueous solubility of **cesium chromate** (Cs_2CrO_4). Due to the limited availability of a comprehensive temperature-dependent solubility dataset in readily accessible literature, this guide presents the available verified data and focuses on the detailed experimental protocol for determining such data.

Introduction

Cesium chromate is a yellow crystalline solid with the formula Cs_2CrO_4 . An understanding of its aqueous solubility is crucial in various fields, including materials science, chemical synthesis, and safety assessments, particularly concerning its environmental fate and behavior. This document outlines the known solubility of **cesium chromate** in water and provides a detailed experimental protocol for its determination at various temperatures.

Quantitative Solubility Data

A comprehensive, tabulated dataset for the solubility of **cesium chromate** in water across a wide range of temperatures is not readily available in standard chemical literature. However, a verified solubility value at a specific temperature has been reported.

Table 1: Solubility of **Cesium Chromate** in Water

Temperature (°C)	Solubility (g/100 g H ₂ O)
25	45.50[1]

Note: Other sources mention a solubility of 71.4 g/100 cm³, but without a specified temperature, this data is difficult to compare and utilize accurately.

Experimental Protocols for Solubility Determination

To determine the solubility of **cesium chromate** in water at various temperatures, the isothermal saturation method followed by gravimetric analysis is a reliable and widely used technique.

Principle

A saturated solution is prepared by dissolving an excess amount of the solute (**cesium chromate**) in the solvent (water) at a constant temperature until equilibrium is reached. The concentration of the solute in the saturated solution is then determined by evaporating the solvent from a known mass of the solution and weighing the remaining solid solute.

Materials and Equipment

- **Cesium Chromate** (Cs₂CrO₄), analytical grade
- Deionized or distilled water
- Thermostatic water bath or incubator with temperature control (e.g., ±0.1 °C)
- Glass-stoppered flasks or vials
- Magnetic stirrer and stir bars
- Syringe filters (e.g., 0.45 µm pore size)
- Calibrated analytical balance (±0.0001 g)

- Drying oven
- Desiccator
- Calibrated pipettes and glassware

Experimental Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **cesium chromate** to a series of glass-stoppered flasks containing a known volume of deionized water. The presence of undissolved solid is essential to ensure saturation.
 - Place the flasks in a thermostatic water bath set to the desired temperature.
 - Stir the mixtures using a magnetic stirrer for a sufficient period to reach equilibrium. A period of 24 to 48 hours is typically recommended, with periodic stirring.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation or dissolution during transfer.
 - Immediately filter the withdrawn sample using a syringe filter to remove any remaining solid particles.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer a known mass or volume of the clear, filtered saturated solution into the pre-weighed evaporating dish and record the combined weight.

- Carefully evaporate the water from the solution by placing the evaporating dish in a drying oven set to a temperature below the decomposition temperature of **cesium chromate** (e.g., 100-110 °C).
- Once the solvent is fully evaporated, transfer the evaporating dish to a desiccator to cool to room temperature.
- Weigh the evaporating dish containing the dry **cesium chromate** residue.
- Repeat the drying and weighing process until a constant mass is achieved.
- Calculation of Solubility:
 - The solubility is calculated as the mass of the dissolved **cesium chromate** per 100 g of water. The following formula can be used:
$$\text{Solubility (g/100 g H}_2\text{O)} = (\text{Mass of residue} / \text{Mass of water}) \times 100$$

Where:

 - Mass of residue is the final constant mass of the dry **cesium chromate**.
 - Mass of water is the mass of the saturated solution minus the mass of the residue.
- Data Reporting:
 - The experiment should be repeated at various temperatures to generate a solubility curve.
 - Each measurement should be performed in triplicate to ensure accuracy and precision.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **cesium chromate**.

Figure 1. Workflow for the experimental determination of **cesium chromate** solubility.

This detailed protocol provides a robust framework for researchers to generate reliable solubility data for **cesium chromate** at various temperatures, which is essential for its

application and safety assessment in scientific and industrial settings.

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References

- 1. Caesium chromate - Wikipedia [en.wikipedia.org]
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